

# Denfivontinib safety profile vs other AXL inhibitors

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## Compound Focus: Denfivontinib

CAS No.: 1457983-28-6

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## Denfivontinib Safety Profile from Clinical Data

The safety information for **denfivontinib** comes from a phase 1 study in patients with advanced solid tumors. The key quantitative safety data is summarized in the table below.

Safety Parameter	Reported Incidence (n=21)	Notes
Any Drug-Related Adverse Events (AEs)	61.9% of patients	
Gastrointestinal AEs	13 patients	Primarily diarrhea and nausea.
Grade $\geq 3$ AEs (All Causality)	7 patients	
Serious Adverse Events (SAEs)	14% of patients	
Serious Drug-Related AEs	Nearly 10% of patients	

Safety Parameter	Reported Incidence (n=21)	Notes
Dose-Limiting Toxicity (DLT)	1 patient	Presented as liver enzyme abnormalities in the 300 mg cohort.
Fatal Outcome	1 patient	Death was due to disease progression after drug discontinuation [1].

**Reported Methodology:** The data was derived from a **phase 1 clinical trial** with 21 enrolled patients. A total of 105 adverse events were reported. The severity of AEs was graded, and their relationship to the investigational drug (**denfivontinib**) was assessed. The occurrence of a non-hematologic dose-limiting toxicity (liver enzyme abnormalities) was a key monitored parameter [1].

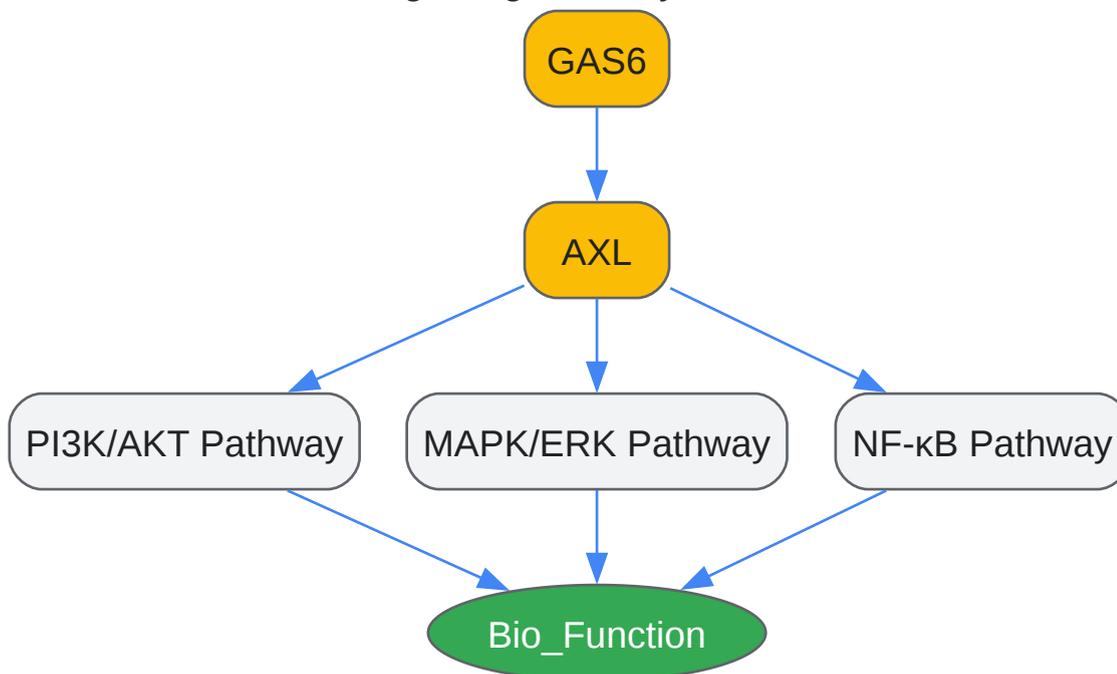
## Insights on AXL Inhibitors and Research Gaps

The developer, Oscotec, has described **denfivontinib**'s safety profile as "clinically acceptable" and "in line with other AXL inhibitors" [1]. However, a major factor in its discontinued development for solid tumors was commercial, due to a perceived limited market size and competitive landscape, rather than safety alone [1].

While a direct, data-driven comparison is not possible with the current search results, the broader context of AXL inhibitor mechanisms and development can inform your research:

- **Mechanism and Role of AXL:** AXL is a receptor tyrosine kinase that, when activated by its ligand GAS6, promotes key oncogenic processes like cell survival, proliferation, and immune evasion. It is a recognized driver of tumor aggressiveness and resistance to therapies [2] [3]. The following diagram illustrates the core AXL signaling pathway:

## AXL Signaling Pathway in Cancer



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- **Other AXL Inhibitors in Development:** The field is active with other candidates. For example, **bemcentinib (BGB324/R428)**, a selective AXL inhibitor, has received FDA Fast Track designation for investigation in combination with PD-1/PD-L1 inhibitors [3]. This highlights the ongoing clinical interest in targeting AXL.

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## References

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